

Application Notes and Protocols for Sephadex G-50 Sample Application

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Compound of Interest

Compound Name: sephadex G 50

CAS No.: 9048-71-9

Cat. No.: B16078082

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These application notes provide detailed protocols and guidelines for applying samples to a Sephadex G-50 column for size-exclusion chromatography. The information is intended for researchers, scientists, and drug development professionals involved in the purification of biomolecules. Sephadex G-50 is a cross-linked dextran gel filtration medium used for separating molecules based on size, particularly for desalting and buffer exchange of proteins, nucleic acids, and other macromolecules with a molecular weight greater than 30,000 Da.^{[1][2]} ^[3] Molecules larger than the pore size of the resin are excluded and elute first in the void volume, while smaller molecules are included and elute later.^{[2][4]}

Core Principles of Sample Application

Successful separation on a Sephadex G-50 column is highly dependent on the correct application of the sample. The primary goal is to introduce the sample as a narrow, concentrated band at the top of the column bed. This minimizes band broadening and ensures optimal resolution between molecules of different sizes. Two common methods for sample application are gravity flow and spin-column chromatography.

Quantitative Data Summary

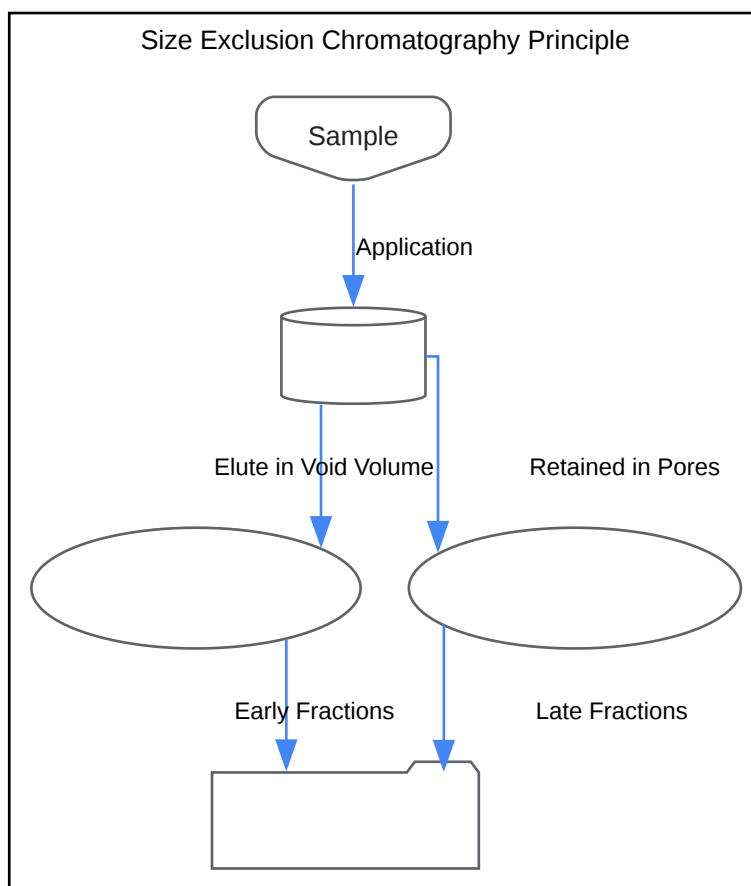
The following table summarizes key quantitative parameters for different sample application techniques on a Sephadex G-50 column.

Parameter	Gravity Flow Chromatography	Spin-Column Chromatography
Typical Application	Desalting, buffer exchange, and fractionation of molecules. [5]	Rapid desalting and buffer exchange of multiple small-volume samples.[5][6]
Recommended Sample Volume	1-5% of the total bed volume for high resolution; up to 30% for group separations like desalting.[2][3][4][7][8]	20 µL to 200 µL, depending on the column size.[1][5][9]
Sample Concentration	Up to 70 mg/mL for proteins to avoid high viscosity.	Should not cause excessive viscosity.[3]
Column Bed Volume	Variable, can be prepared in disposable pipettes (~5 mL) or larger columns.[5][10]	Typically 0.9 mL in a 1 mL syringe.[5][6]
Flow Rate	Approximately 0.5 mL/min for a 5 mL column.[5]	Not applicable (elution by centrifugation).
Centrifugation Speed	Not applicable.	1600 x g or 770 x g.[5][6][9]
Centrifugation Time	Not applicable.	2 to 4 minutes.[5][6][9]

Experimental Workflows and Signaling Pathways

General Workflow for Size Exclusion Chromatography

The following diagram illustrates the general principle of size exclusion chromatography using Sephadex G-50.



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Caption: General principle of size exclusion chromatography.

Experimental Protocols

Protocol 1: Preparation of Sephadex G-50 Resin

Proper hydration and preparation of the dry Sephadex G-50 powder are critical for optimal column performance.

Materials:

- Sephadex G-50 powder (medium grade)
- Elution buffer (e.g., TE buffer, PBS)
- Beaker or bottle

- Glass rod or spatula

Procedure:

- Calculate the required amount of dry resin. Approximately 10g of dry Sephadex G-50 will yield about 160 mL of slurry.[\[6\]](#) For a specific bed volume, refer to the manufacturer's instructions (approx. 9-11 mL/g dry gel).[\[11\]](#)[\[12\]](#)
- Hydrate the resin. Slowly add the dry Sephadex G-50 powder to an excess of elution buffer in a beaker while stirring gently with a glass rod to prevent clumping.[\[5\]](#) Do not use a magnetic stirrer as it can damage the beads.[\[12\]](#)
- Swell the resin. Allow the resin to swell at room temperature for at least 3 hours, or for a shorter duration in a 90°C water bath.[\[11\]](#)[\[13\]](#)
- Wash and decant. After swelling, allow the gel to settle and carefully decant the supernatant containing fine particles.[\[6\]](#)[\[12\]](#) Wash the resin several times with fresh elution buffer to remove any soluble dextran.[\[6\]](#)
- Prepare the slurry. Resuspend the washed resin in the elution buffer to create a slurry of approximately 50-75% settled gel for packing.[\[13\]](#)[\[14\]](#) The slurry is now ready for column packing.

Protocol 2: Sample Application by Gravity Flow

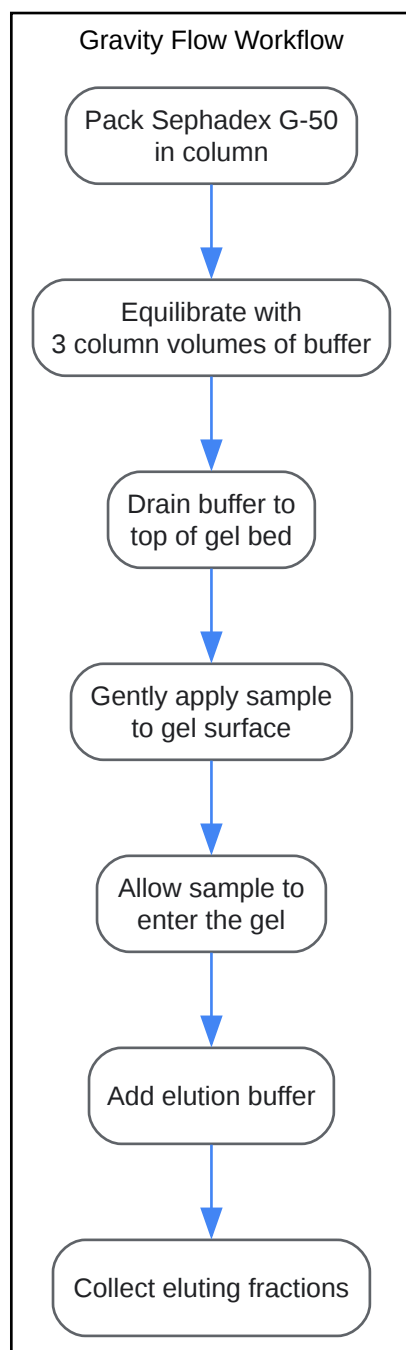
This method is suitable for applications where a single or a few samples are processed.

Materials:

- Prepared Sephadex G-50 slurry
- Chromatography column (e.g., disposable pipette plugged with glass wool)
- Elution buffer
- Sample

Procedure:

- Pack the column.
 - Mount the column vertically on a stand.
 - Add a small amount of elution buffer to the column.
 - Gently pour the Sephadex G-50 slurry into the column, avoiding the introduction of air bubbles.
 - Allow the gel to pack under gravity. Do not let the column run dry.[\[10\]](#)
 - Once the desired bed height is reached, wash the column with at least 3 column volumes of elution buffer to equilibrate the resin.[\[10\]](#)
- Apply the sample.
 - Allow the buffer above the gel bed to drain until it is just at the surface of the gel. Be careful not to let the bed dry out.[\[10\]](#)
 - Carefully apply the sample to the top of the gel bed, allowing it to run down the side of the column wall.[\[10\]](#)
 - Let the sample enter the gel bed completely.
- Elute and collect fractions.
 - Gently add a small amount of elution buffer to wash the column walls and allow it to enter the gel bed.
 - Fill the column with elution buffer and begin collecting fractions.
 - Monitor the elution of the separated molecules. For labeled substances, a Geiger counter can be used.[\[10\]](#)



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Caption: Workflow for gravity flow sample application.

Protocol 3: Sample Application by Spin-Column Chromatography

This method is ideal for rapid desalting or buffer exchange of multiple small-volume samples.[\[5\]](#)
[\[6\]](#)

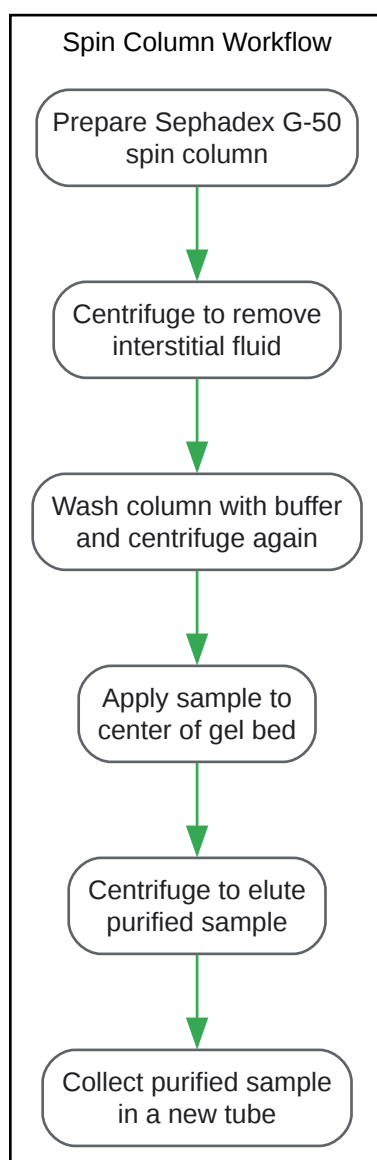
Materials:

- Prepared Sephadex G-50 slurry
- 1 mL disposable syringe or commercial spin column
- Glass wool (if using a syringe)
- Microcentrifuge
- Collection tubes

Procedure:

- Prepare the spin column.
 - If using a syringe, plug the bottom with a small amount of glass wool.[\[5\]](#)[\[6\]](#)
 - Fill the syringe with the Sephadex G-50 slurry to the desired bed volume (e.g., 0.9 mL).[\[5\]](#)
[\[6\]](#)
 - Place the syringe in a centrifuge tube.
- Equilibrate the column.
 - Centrifuge the column at 1600 x g for 4 minutes to remove the interstitial buffer.[\[5\]](#)[\[6\]](#) The gel will appear packed.
 - Discard the collected buffer.
 - Wash the column by adding 0.1 mL of elution buffer and centrifuging again under the same conditions.[\[5\]](#)[\[6\]](#) Repeat this wash step.
- Apply the sample.
 - Place the spin column into a clean collection tube (e.g., a decapped microfuge tube).[\[6\]](#)

- Apply the sample (e.g., 0.1 mL) directly to the center of the packed gel bed.[5][6][9]
- Elute and collect the sample.
 - Centrifuge the column at the same speed and for the same duration as the equilibration steps.[5][6]
 - The purified sample will be in the collection tube. The smaller molecules remain in the column matrix.[5]



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